Tiropramide hydrochloride CAS number and synonyms

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Compound of Interest	
Compound Name:	*Tiropramide hydrochloride*
CAS No.:	*57227-16-4*
Cat. No.:	*B7821620*

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An In-Depth Technical Guide to **Tiropramide Hydrochloride**: Identification, Mechanism, and Analysis

Introduction

Tiropramide hydrochloride is a synthetic compound recognized for its efficacy as a smooth muscle antispasmodic agent.[1][2] Primarily utilized in the management of functional gastrointestinal disorders such as Irritable Bowel Syndrome (IBS), biliary colic, and other conditions characterized by smooth muscle spasms, its therapeutic action provides significant relief from associated pain and discomfort.[3][4][5] This technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals. It provides in-depth information on the chemical identity of **Tiropramide hydrochloride**, its multifaceted mechanism of action, and a validated analytical protocol for its quantification, ensuring a foundation of scientific integrity and practical application.

Part 1: Chemical Identity and Nomenclature

Accurate identification is the cornerstone of all scientific research. **Tiropramide hydrochloride** is systematically named and cataloged under various identifiers. The primary Chemical

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Abstracts Service (CAS) number for the hydrochloride salt is 53567-47-8.[1][2][5][6][7][8] It is important to distinguish this from the CAS number of its parent base, Tiropramide, which is 55837-29-1.[9][10]

Identifier	Value
Primary CAS Number	53567-47-8[1][6][7]
Molecular Formula	$C_{28}H_{42}ClN_3O_3$[1][7][11]
Molecular Weight	504.11 g/mol [1][5]
IUPAC Name	N-[3-[4-[2-(diethylamino)ethoxy]phenyl]-1-(dipropylamino)-1-oxopropan-2-yl]benzamide;hydrochloride[1][7][11]

Tiropramide hydrochloride is known by a variety of synonyms across different contexts, from commercial trade names to research laboratory codes.

Category	Synonyms
Chemical Names	N-[2-[4-(2-Diethylaminoethoxy)phenyl]-1-(dipropylcarbamoyl)ethyl]benzamide hydrochloride[2][8][12], (±)-a-(Benzoylamino)-4-[2-(diethylamino)ethoxy]-N,N-dipropylbenzenepropanamide Hydrochloride[8]
Brand/Trade Names	Alfospas, Maiorad, TiroMid, Gastrodyn, Musladin, Piromide, Propa, Spastro, Tipron, Tiram, Tiramide[1][4][6][10][12][13]
Research Codes	CR 605[4][10]

Part 2: Physicochemical Properties

Understanding the physicochemical properties of **Tiropramide hydrochloride** is critical for its formulation, storage, and handling in a research environment.

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Property	Description
Appearance	White to off-white crystalline powder[5][12]
Melting Point	180 - 184 °C[5]
Solubility	Low solubility in water[12]
Storage Conditions	Short-term (days to weeks): Dry, dark, at 0 - 4 °C. Long-term (months to years): -20 °C.[1]

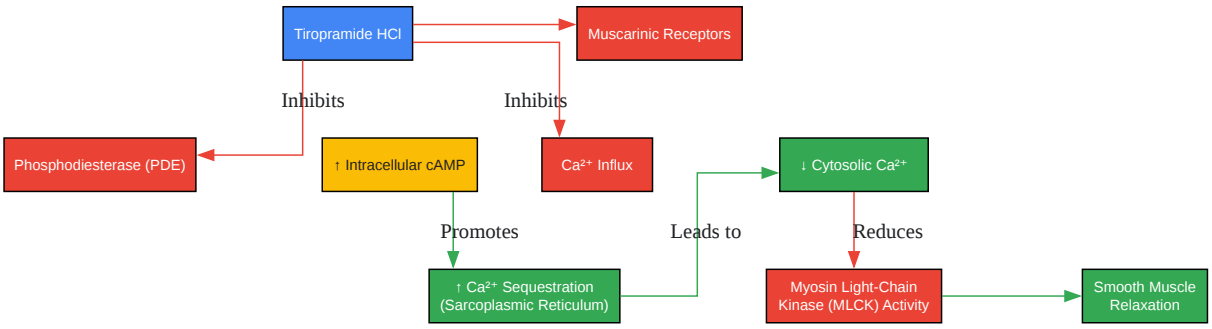
Part 3: Mechanism of Action: A Multi-faceted Approach to Smooth Muscle Relaxation

The spasmolytic effect of **Tiropramide hydrochloride** is not attributed to a single pathway but rather a synergistic combination of actions that culminate in the relaxation of smooth muscle cells. This multi-faceted mechanism underscores its therapeutic efficacy and is a key area of interest for researchers.[3]

The primary mechanism involves the modulation of intracellular cyclic adenosine monophosphate (cAMP).[4][14] Tiropramide inhibits the phosphodiesterase (PDE) enzyme, which is responsible for the degradation of cAMP.[13][15] The resulting increase in intracellular cAMP levels triggers a cascade of downstream effects that promote muscle relaxation.[15] A key consequence is the enhanced binding and sequestration of calcium ions (Ca^{2+}) into the sarcoplasmic reticulum, which effectively lowers the cytosolic Ca^{2+} concentration available to initiate contraction.[4][14][15]

Furthermore, **Tiropramide hydrochloride** exhibits a direct myotropic effect by inhibiting the influx of extracellular calcium ions, a critical step for sustaining muscle contraction.[3] Complementing these actions are secondary mechanisms, including anticholinergic properties that block the contractile signals from the neurotransmitter acetylcholine at muscarinic receptors, and mild anti-inflammatory effects that can contribute to symptom relief.[3][13]

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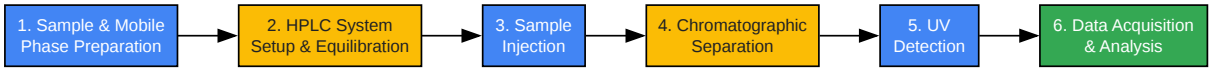
Caption: Signaling pathway of **Tiropramide hydrochloride** leading to smooth muscle relaxation.

Part 4: Analytical Methodology: A Protocol for Quantification and Stability Assessment

The development of robust and reliable analytical methods is crucial for pharmacokinetic studies, quality control of pharmaceutical formulations, and forced degradation studies to establish stability profiles.[16][17] High-Performance Liquid Chromatography (HPLC) is a widely adopted technique for the separation and quantification of **Tiropramide hydrochloride**.

The following workflow and protocol are synthesized from established methodologies in the scientific literature.[16][17][18] The causality behind these choices lies in the need for a selective and sensitive method that can separate the parent drug from potential impurities or degradation products.[17] A reversed-phase C18 column is chosen for its versatility in retaining and separating moderately polar organic compounds like Tiropramide. A gradient elution is employed to ensure that both the parent compound and any potential, more polar or less polar, degradation products are effectively resolved and eluted within a reasonable timeframe.

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Caption: Experimental workflow for the HPLC analysis of **Tiropramide hydrochloride**.

Experimental Protocol: HPLC Method for Tiropramide HCl

This protocol is designed to be a self-validating system, where system suitability tests (e.g., peak symmetry, resolution, and reproducibility of replicate injections) must be performed prior to sample analysis to ensure the system is performing correctly.

1. Materials and Reagents:

- **Tiropramide Hydrochloride** Reference Standard
- Ammonium Formate (HPLC Grade)
- Methanol (HPLC Grade)
- Formic Acid (for pH adjustment)
- Ultrapure Water

2. Instrumentation:

- HPLC system with a gradient pump, autosampler, column oven, and UV/Vis or Photodiode Array (PDA) detector.
- Analytical column: Agilent C18 (250 x 4.6 mm, 5 µm particle size) or equivalent.[16][17]

3. Chromatographic Conditions:

- Mobile Phase A: 10 mM Ammonium Formate in water, pH adjusted to 3.6 with Formic Acid. [16][17]

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- Mobile Phase B: Methanol.[16][17]
- Flow Rate: 1.0 mL/min.[16][17]
- Column Temperature: Ambient or controlled at 25 °C.
- Detection Wavelength: 254 nm.[19]
- Injection Volume: 10 µL.
- Gradient Elution Program:

Time (min)	% Mobile Phase A	% Mobile Phase B
0	**90**	**10**
20	10	90
25	10	90
26	90	10

| 30 | 90 | 10 |

4. Procedure:

- Standard Preparation: Accurately weigh and dissolve the **Tiropramide hydrochloride** reference standard in a suitable solvent (e.g., methanol or a mixture of mobile phases) to prepare a stock solution of known concentration (e.g., 1 mg/mL). Prepare working standards by serial dilution.
- Sample Preparation: Prepare sample solutions (e.g., from formulated products or stability study aliquots) by dissolving/diluting them in the same solvent as the standard to achieve a concentration within the calibration range. Filter all solutions through a 0.45 µm syringe filter before injection.
- System Equilibration: Equilibrate the column with the initial mobile phase composition (90% A, 10% B) for at least 30 minutes or until a stable baseline is achieved.

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- Analysis: Inject the standard solutions to generate a calibration curve. Inject the sample solutions for quantification. Bracket sample injections with standard checks to monitor system drift.

- Data Processing: Integrate the peak area corresponding to **Tiropramide hydrochloride**. Quantify the amount in samples by comparing their peak areas to the calibration curve generated from the standards.

Conclusion

Tiropramide hydrochloride is a well-characterized antispasmodic agent with significant therapeutic applications. Its identification is standardized through its CAS number (53567-47-8) and a range of chemical and commercial synonyms. The compound's efficacy stems from a sophisticated, multi-faceted mechanism of action centered on the elevation of intracellular cAMP, leading to a reduction in cytosolic calcium and subsequent smooth muscle relaxation. For professionals in drug development and research, the availability of robust analytical methods, such as the HPLC protocol detailed herein, is essential for ensuring quality, stability, and accurate characterization in both preclinical and clinical settings. This guide provides the foundational technical knowledge required to effectively work with and understand this important pharmaceutical compound.

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